

4-Bromo-3-fluorobenzamide molecular weight and formula

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Compound of Interest

Compound Name: **4-Bromo-3-fluorobenzamide**

Cat. No.: **B1288924**

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Technical Guide: 4-Bromo-3-fluorobenzamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **4-Bromo-3-fluorobenzamide**, a key intermediate in pharmaceutical and materials science research.

Core Compound Data

4-Bromo-3-fluorobenzamide is a substituted benzamide derivative with applications in the development of bioactive compounds and functional materials.^[1] Its chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₅ BrFNO	[2] [3]
Molecular Weight	218.02 g/mol	[3]
CAS Number	759427-20-8	[2] [3] [4]
Appearance	Off-white solid	[5]
Melting Point	118-120 °C	[5]
Solubility	Water: ~0.3 mg/mL at 25°C. Good solubility in DMF and DMSO.	[5]

Synthesis and Experimental Protocols

The synthesis of **4-Bromo-3-fluorobenzamide** can be achieved from its corresponding carboxylic acid, 4-Bromo-3-fluorobenzoic acid. A general two-step experimental protocol is outlined below. This process involves the activation of the carboxylic acid to an acyl chloride, followed by amidation.

Part 1: Synthesis of 4-Bromo-3-fluorobenzoyl chloride

Materials:

- 4-Bromo-3-fluorobenzoic acid
- Thionyl chloride (SOCl₂) or Oxalyl chloride ((COCl)₂)
- Anhydrous Dichloromethane (DCM) or another suitable inert solvent
- Dimethylformamide (DMF) (catalytic amount)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar

- Heating mantle

Procedure:

- In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend 4-Bromo-3-fluorobenzoic acid in anhydrous DCM.
- Add a catalytic amount of DMF.
- Slowly add an excess (typically 1.5-2.0 equivalents) of thionyl chloride or oxalyl chloride to the suspension at room temperature.
- The reaction mixture is then gently refluxed for 1-3 hours, or until the reaction is complete (monitored by TLC or the cessation of gas evolution).
- After completion, the excess thionyl chloride and solvent are removed under reduced pressure to yield the crude 4-Bromo-3-fluorobenzoyl chloride, which can be used in the next step without further purification.

Part 2: Synthesis of 4-Bromo-3-fluorobenzamide

Materials:

- 4-Bromo-3-fluorobenzoyl chloride
- Ammonium hydroxide (aqueous solution) or ammonia gas
- Anhydrous inert solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Stirring vessel
- Ice bath

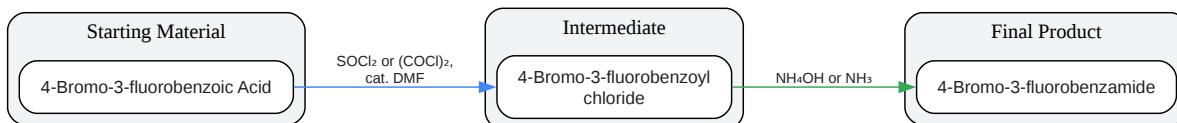
Procedure:

- Dissolve the crude 4-Bromo-3-fluorobenzoyl chloride in an anhydrous inert solvent and cool the solution in an ice bath.

- Slowly add an excess of concentrated aqueous ammonium hydroxide to the cooled solution with vigorous stirring. Alternatively, ammonia gas can be bubbled through the solution.
- The reaction is typically exothermic. Maintain the temperature below 10°C during the addition.
- After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 1-2 hours.
- The resulting precipitate (the product) is collected by filtration.
- The solid is washed with cold water and a small amount of cold solvent to remove impurities.
- The crude **4-Bromo-3-fluorobenzamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the final product.

Logical Synthesis Pathway

The following diagram illustrates a plausible synthetic route for **4-Bromo-3-fluorobenzamide** starting from 4-Bromo-3-fluorobenzoic acid.



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Caption: Synthetic pathway for **4-Bromo-3-fluorobenzamide**.

Applications in Research and Development

4-Bromo-3-fluorobenzamide serves as a versatile building block in several areas of chemical and pharmaceutical research:

- Pharmaceutical Intermediates: It is utilized in the synthesis of various bioactive compounds, playing a role in the development of potential drugs for neurological disorders and cancer.[2]
- Medicinal Chemistry: The compound acts as a scaffold for developing dual serotonin-norepinephrine reuptake inhibitors, which have shown antidepressant efficacy in preclinical models.[5]
- Chemical Biology: It can function as a photoaffinity label for investigating protein-protein interactions.[5]
- Materials Science: Derivatives of **4-Bromo-3-fluorobenzamide** are used in the creation of nonlinear optical materials.[5]
- Organic Synthesis: The presence of bromo and fluoro substituents makes it a valuable component for constructing complex molecules through cross-coupling reactions.[2]

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